

handling and safety precautions for 4-Chloro-3,5-difluorobenzaldehyde

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Compound of Interest

Compound Name: 4-Chloro-3,5-difluorobenzaldehyde

Cat. No.: B045035

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Technical Support Center: 4-Chloro-3,5-difluorobenzaldehyde

This guide provides essential safety information, handling protocols, and troubleshooting advice for the use of **4-Chloro-3,5-difluorobenzaldehyde** (CAS No. 1160573-20-5) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Chloro-3,5-difluorobenzaldehyde**?

A1: **4-Chloro-3,5-difluorobenzaldehyde** is considered hazardous. The primary hazards include:

- Harmful if swallowed (H302).[1]
- Potential for skin, eye, and respiratory irritation.[2]
- It may be toxic to aquatic life with long-lasting effects.[3]
- Some similar compounds are combustible liquids and may form explosive mixtures with air upon intense heating.[4]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: A comprehensive PPE strategy is crucial. The minimum required PPE includes:

- Eye/Face Protection: Wear chemical safety goggles or glasses that conform to approved standards.[5][6] A face shield may be necessary if there is a splash risk.[7][8]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[8][9] Always inspect gloves before use.
- Body Protection: A standard laboratory coat must be worn and kept buttoned.[8][10] For larger quantities or higher risk of exposure, consider a chemical-resistant apron or coveralls.
- Respiratory Protection: All handling should be conducted in a certified chemical fume hood to minimize inhalation.[8] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate filter should be used.[2][5]

Q3: How should **4-Chloro-3,5-difluorobenzaldehyde** be properly stored?

A3: Proper storage is essential to maintain the chemical's integrity and ensure safety.

- Store in a cool, dry, and well-ventilated place.[2][11]
- Keep the container tightly closed to prevent moisture and air exposure.[2][12]
- The compound may be air and light sensitive; some suppliers recommend storing under an inert gas like nitrogen or argon.[1][3]
- Store away from incompatible materials such as strong oxidizing agents, strong reducing agents, and strong bases.[3][12]
- Keep away from heat, sparks, open flames, and other sources of ignition.[4][12]

Q4: What is the correct procedure for disposing of waste containing this chemical?

A4: Chemical waste must be managed according to institutional, local, and national regulations.

- Dispose of contents and container to an approved waste disposal plant.[2][3]
- Do not empty into drains, as the substance can be toxic to aquatic life.[4]
- Waste containers must be clearly labeled with the chemical name and associated hazards. [8]
- Consult your institution's environmental health and safety (EHS) department for specific disposal protocols.

Q5: What should I do in case of accidental exposure?

A5: Immediate action is critical in case of exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[2][3]
- Skin Contact: Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice. [2][3]
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention if symptoms occur.[2][3]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a POISON CENTER or doctor if you feel unwell.[2][3]

Troubleshooting Guide

Problem: The solid **4-Chloro-3,5-difluorobenzaldehyde** appears discolored or clumped.

- Possible Cause: The compound may have been exposed to air, moisture, or light, leading to degradation. Some related compounds are known to be air and light sensitive.[3]
- Solution: Check the storage conditions. Ensure the container is always tightly sealed and, if recommended, stored under an inert atmosphere.[11] For sensitive experiments, it is advisable to use a fresh, unopened container or to purify the material if its integrity is in doubt.

Problem: Inconsistent results are observed in a reaction using **4-Chloro-3,5-difluorobenzaldehyde**.

- Possible Cause: Inconsistent purity or degradation of the starting material can lead to variable reaction outcomes. The stability of the compound can be affected by improper storage.[3]
- Solution: Verify the purity of the aldehyde before use, for example, by checking its melting point.[2] Ensure all handling procedures, such as weighing and transferring, are performed quickly and efficiently to minimize exposure to the atmosphere, preferably within a fume hood or glovebox.

Problem: A small spill of the solid compound has occurred outside the fume hood.

- Possible Cause: Accidental mishandling during transport or weighing.
- Solution: Evacuate non-essential personnel from the immediate area. Wearing appropriate PPE, carefully sweep or scoop up the solid material, avoiding dust generation. Place the material into a suitable, labeled container for hazardous waste disposal. Clean the affected area thoroughly. Report the spill to your laboratory supervisor or EHS department.

Data and Properties

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	1160573-20-5	[1][13]
Molecular Formula	C ₇ H ₃ ClF ₂ O	[1][13]
Molecular Weight	176.55 g/mol	[1][13]
Appearance	White Solid	[2]
Melting Point	46 - 48 °C / 114.8 - 118.4 °F	[2]
Flash Point	110 °C / 230 °F	[2]

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity	Category 3	H335: May cause respiratory irritation
Hazardous to the aquatic environment	Chronic 2	H411: Toxic to aquatic life with long lasting effects

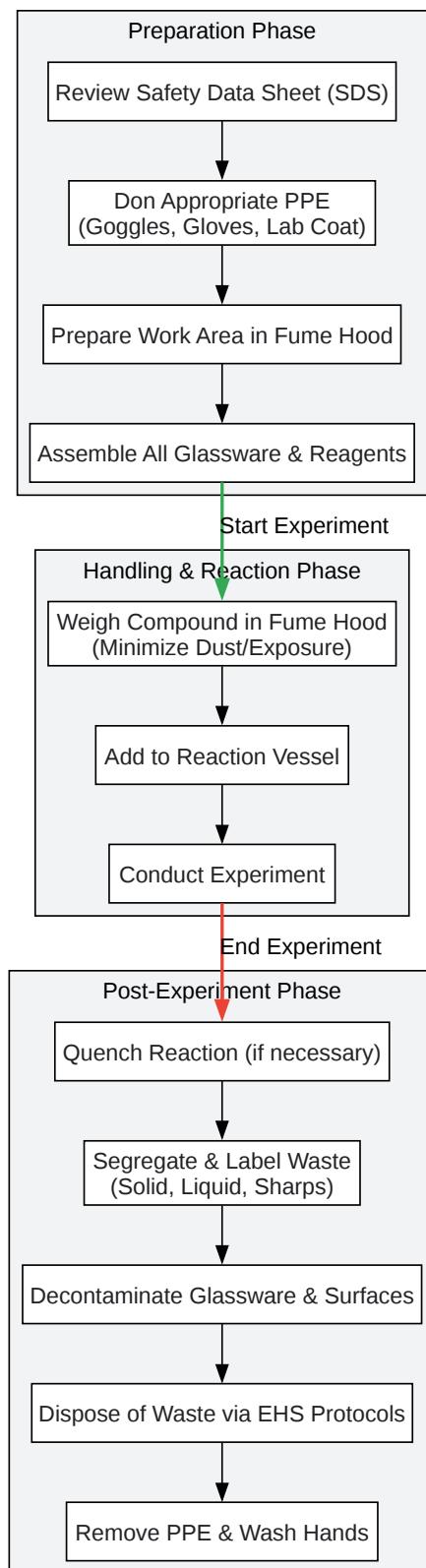
Note: This table is compiled based on data for 4-Chloro-3,5-difluorobenzaldehyde and structurally similar compounds.

[\[1\]](#)[\[2\]](#)[\[4\]](#)

Experimental Protocols & Workflows

While specific reaction protocols are application-dependent, the following general workflow for handling **4-Chloro-3,5-difluorobenzaldehyde** ensures a safe experimental process.

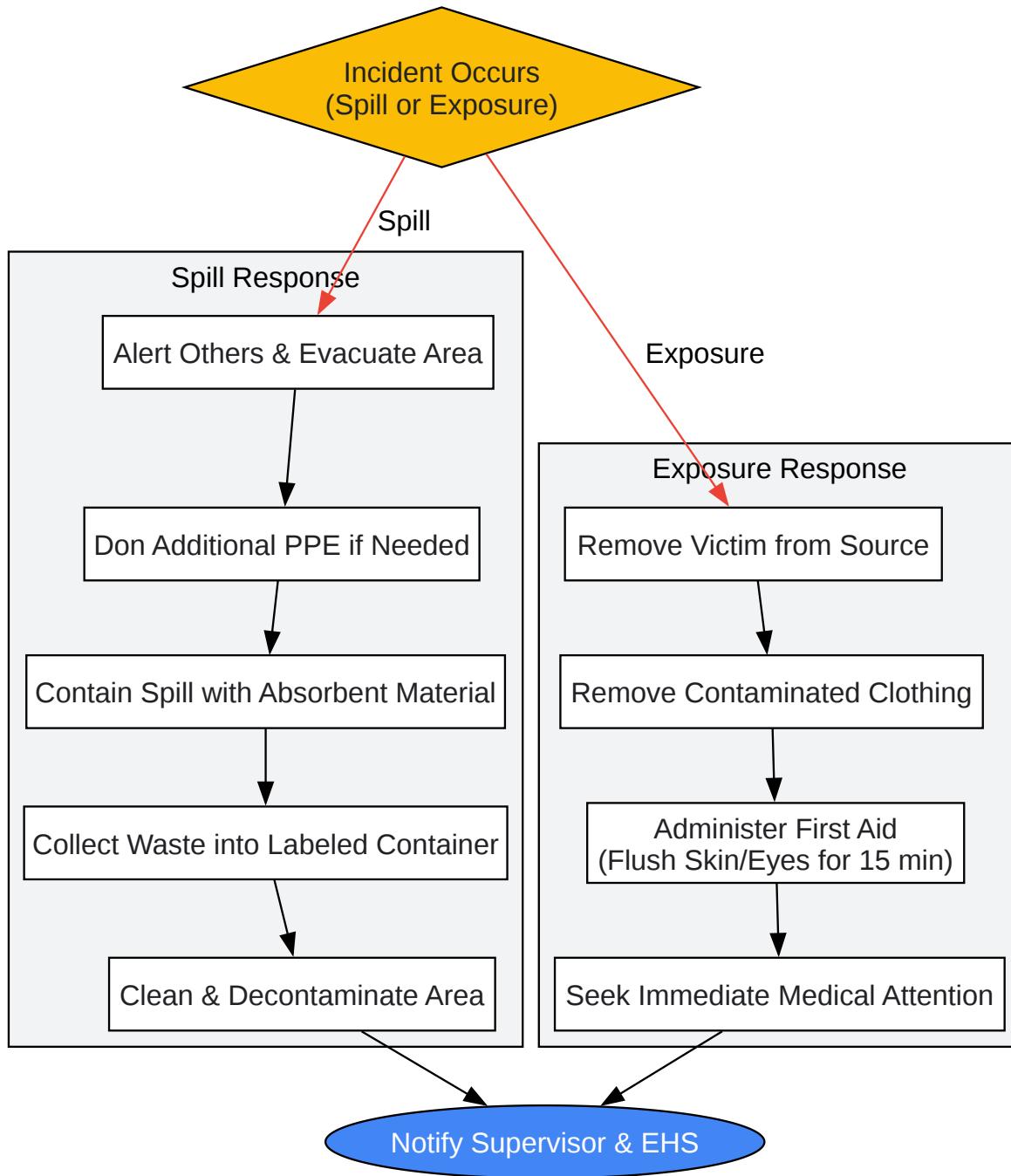
General Handling and Use Workflow



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Caption: Safe handling workflow for **4-Chloro-3,5-difluorobenzaldehyde**.

Emergency Response Logic



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Caption: Decision-making logic for emergency incidents.

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